

# Environmental fate and degradation of 1,2-Diethylbenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,2-Diethylbenzene

Cat. No.: B043095

[Get Quote](#)

An In-depth Technical Guide to the Environmental Fate and Degradation of **1,2-Diethylbenzene**

## Introduction

**1,2-Diethylbenzene** (1,2-DEB) is an aromatic hydrocarbon that sees use as a solvent and as an intermediate in organic synthesis.<sup>[1][2]</sup> Its presence in gasoline, kerosene, and fuel oils, as well as emissions from combustion engines and industrial processes, leads to its release into the environment.<sup>[3]</sup> Understanding the environmental journey of 1,2-DEB—its distribution, persistence, and transformation—is critical for assessing its ecological risk and developing effective remediation strategies. This guide provides a detailed examination of the physicochemical properties, transport mechanisms, and degradation pathways that govern the environmental fate of **1,2-Diethylbenzene**.

## Physicochemical Properties and Environmental Partitioning

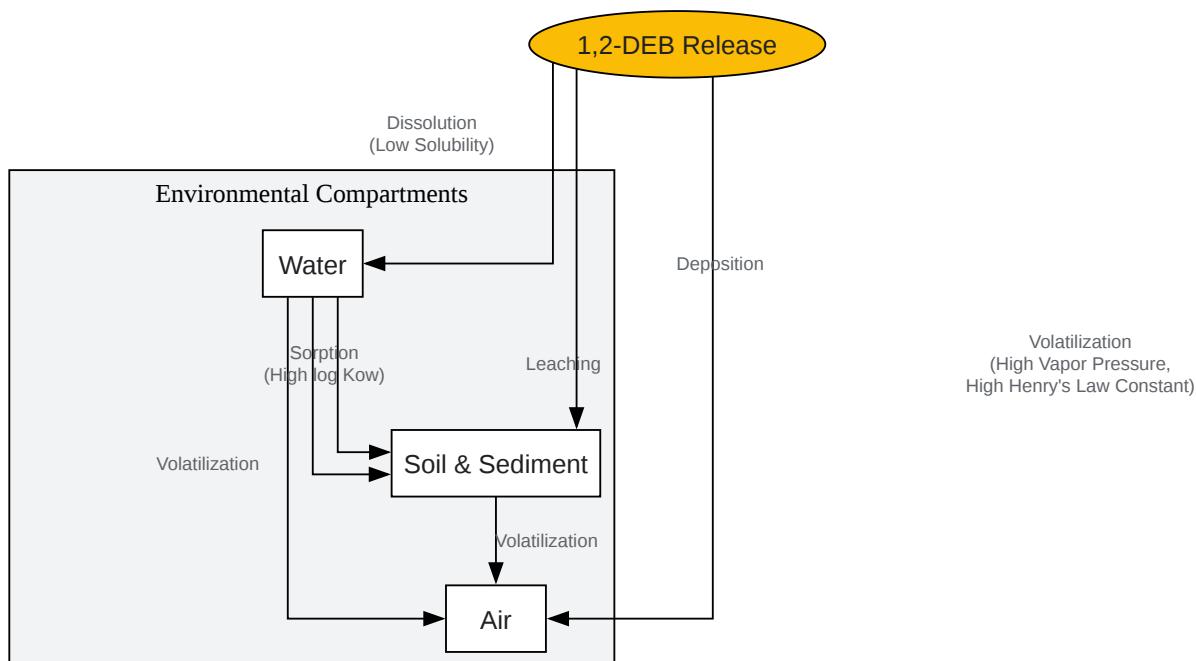
The environmental behavior of a chemical is fundamentally dictated by its physical and chemical properties. For 1,2-DEB, a high vapor pressure and Henry's Law constant, coupled with low water solubility, are the dominant factors controlling its distribution. These properties indicate that when released, 1,2-DEB will preferentially partition to the atmosphere and sorb to organic matter in soil and sediment rather than remaining dissolved in water.

Table 1: Physicochemical Properties of **1,2-Diethylbenzene**

Property	Value	Source
<b>Molecular Formula</b>	<b>C<sub>10</sub>H<sub>14</sub></b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molar Mass	134.22 g/mol	<a href="#">[3]</a>
Boiling Point	183-184 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-31 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Vapor Pressure	1.05 mmHg at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Water Solubility	71.1 mg/L at 25 °C	<a href="#">[3]</a>
Octanol-Water Partition Coefficient (log K <sub>ow</sub> )	3.72	<a href="#">[3]</a>
Henry's Law Constant	2.6 × 10 <sup>-3</sup> atm·m <sup>3</sup> /mol (estimated)	<a href="#">[3]</a> <a href="#">[6]</a>

| Soil Adsorption Coefficient (K<sub>oc</sub>) | 1600 (estimated) |[\[3\]](#)[\[6\]](#) |

The interplay of these properties dictates how 1,2-DEB partitions among air, water, and soil, a process visualized in the diagram below.



[Click to download full resolution via product page](#)

Caption: Environmental partitioning of **1,2-Diethylbenzene**.

## Abiotic Degradation Pathways

Abiotic degradation involves the breakdown of a chemical without the involvement of living organisms, primarily through reactions with light (photolysis) or water (hydrolysis).

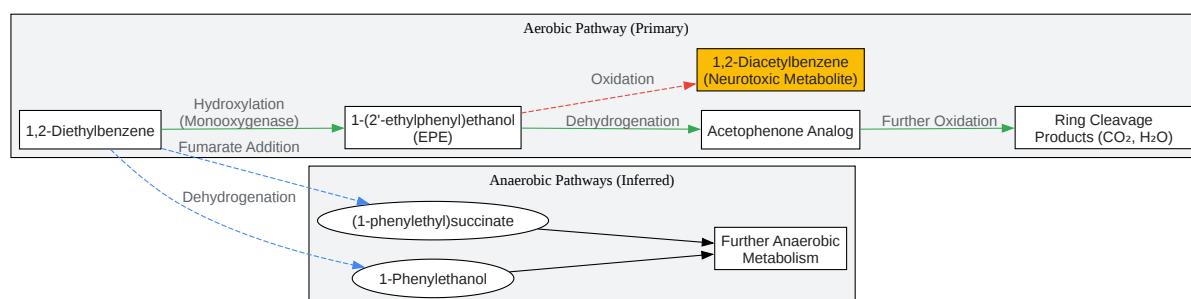
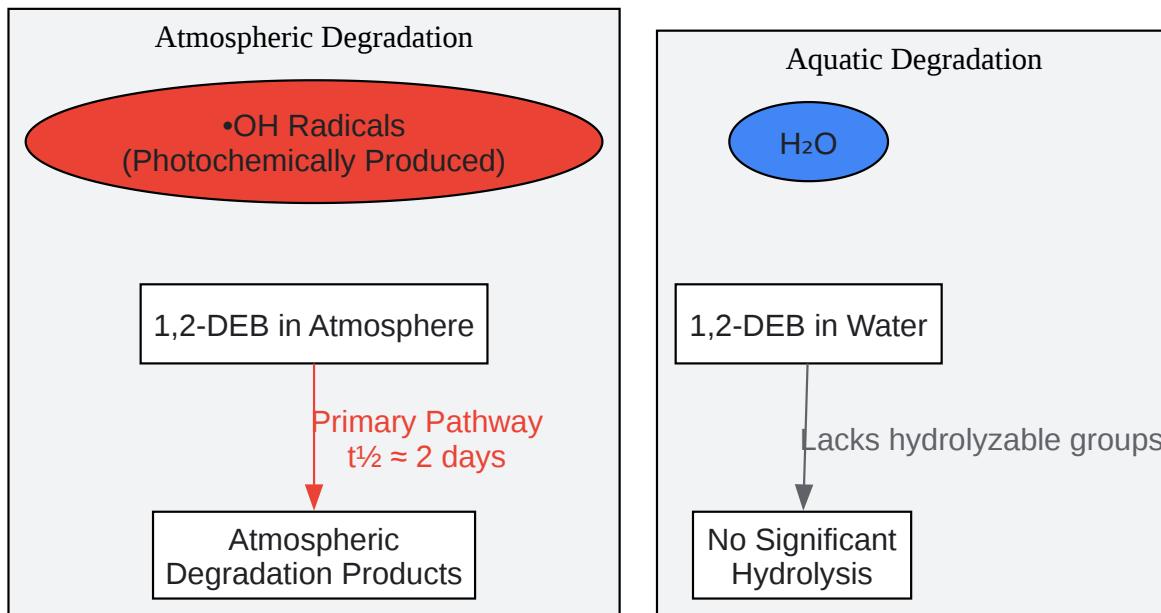
## Atmospheric Photodegradation

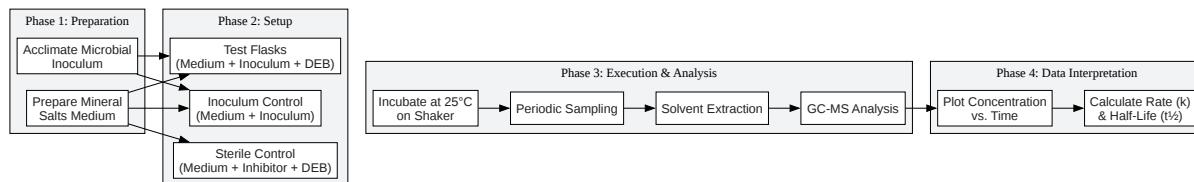
Once volatilized into the atmosphere, 1,2-DEB exists exclusively as a vapor.<sup>[3]</sup> Its primary atmospheric degradation mechanism is reacting with photochemically-produced hydroxyl radicals ( $\cdot\text{OH}$ ).<sup>[3]</sup> The rate constant for this vapor-phase reaction is estimated at  $8.1 \times 10^{-12}$   $\text{cm}^3/\text{molecule}\cdot\text{sec}$  at 25 °C.<sup>[3][6]</sup> This corresponds to an atmospheric half-life of approximately 2 days, making it a relatively short-lived compound in the air.<sup>[3][6]</sup> Additionally, since 1,2-DEB

absorbs UV light at wavelengths greater than 290 nm, it has the potential to undergo direct photolysis, although this is considered a less dominant pathway compared to hydroxyl radical reaction.[3][6]

## Hydrolysis

Hydrolysis is not an expected environmental fate process for 1,2-DEB.[3][6] The molecule lacks hydrolyzable functional groups, such as esters or amides, rendering it stable against reaction with water under typical environmental pH conditions.[3][6]





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. chembk.com [chembk.com]
- 2. 1,2-DIETHYLBENZENE | 135-01-3 [chemicalbook.com]
- 3. 1,2-Diethylbenzene | C10H14 | CID 8657 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Benzene, 1,2-diethyl- [webbook.nist.gov]
- 5. 1,2-diethyl benzene, 135-01-3 [thegoodsentscompany.com]
- 6. echemi.com [echemi.com]
- To cite this document: BenchChem. [Environmental fate and degradation of 1,2-Diethylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b043095#environmental-fate-and-degradation-of-1-2-diethylbenzene>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)